

Safety and handling of 3-Fluoro-5-iodoaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-5-iodoaniline

Cat. No.: B1302147

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An In-depth Technical Guide to the Safety and Handling of **3-Fluoro-5-iodoaniline**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information provided is compiled from available safety data for **3-Fluoro-5-iodoaniline** and structurally related compounds. All laboratory work should be conducted in accordance with institutional safety policies and a comprehensive, substance-specific risk assessment.

Introduction

3-Fluoro-5-iodoaniline (CAS No. 660-49-1) is a halogenated aniline derivative increasingly utilized as a key building block in organic synthesis, particularly in the development of novel pharmaceutical agents and advanced materials. Its unique substitution pattern, featuring both fluorine and iodine atoms, offers versatile reactivity for various coupling reactions and further functionalization. This guide provides a comprehensive overview of the safety, handling, emergency procedures, and relevant experimental protocols for **3-Fluoro-5-iodoaniline** to ensure its safe and effective use in a laboratory setting.

Physicochemical and Toxicological Properties

The following tables summarize the known and predicted physicochemical and toxicological properties of **3-Fluoro-5-iodoaniline** and its structural analogs.

Table 1: Physicochemical Properties of **3-Fluoro-5-iodoaniline**

Property	Value	Source(s)
CAS Number	660-49-1	[1][2]
Molecular Formula	C ₆ H ₅ FIN	[1]
Molecular Weight	237.01 g/mol	[2]
Appearance	Clear colorless to yellow to orange liquid	[1]
Refractive Index (@ 20°C)	1.6400-1.6460	[1]
Purity (Assay by GC)	≥95.0%	[1]
Storage Condition	Under inert gas (nitrogen or Argon)	[3]
Predicted XlogP	2.0	[4]

Table 2: Toxicological Data for Structurally Related Iodo-Anilines

Note: Specific toxicological data for **3-Fluoro-5-iodoaniline** is not readily available. The data below is for related compounds and should be used for hazard assessment with caution.

Compound	Hazard Classification	Source(s)
5-Fluoro-2-iodoaniline	Acute Toxicity 3 (Oral)	[5]
3-Fluoro-4-iodoaniline	Acute Toxicity 4 (Oral, Dermal, Inhalation); Skin Irritation 2; Eye Irritation 2; STOT SE 3	[6]
4-Iodoaniline	Acute Toxicity 4 (Oral); Skin Irritation 2; Eye Irritation 2A; STOT SE 3	
Aniline (Parent Compound)	Acute Toxicity 3 (Oral, Dermal, Inhalation); Serious Eye Damage 1; Skin Sensitization 1; Germ Cell Mutagenicity 2; Carcinogenicity 2; STOT RE 1	[7]

Hazard Identification and Safety Precautions

Based on the data from analogous compounds, **3-Fluoro-5-iodoaniline** should be handled as a hazardous substance.

GHS Hazard Classification (Anticipated):

- Acute Toxicity, Oral (Category 3/4)
- Acute Toxicity, Dermal (Category 3/4)
- Acute Toxicity, Inhalation (Category 3/4)
- Skin Corrosion/Irritation (Category 2)[6]
- Serious Eye Damage/Eye Irritation (Category 2)[6]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System[6]

Table 3: Anticipated GHS Hazard and Precautionary Statements

Code	Statement	Source(s)
H301/H302	Toxic/Harmful if swallowed	[5] [6]
H311/H312	Toxic/Harmful in contact with skin	[6]
H331/H332	Toxic/Harmful if inhaled	[6]
H315	Causes skin irritation	[6]
H319	Causes serious eye irritation	[6]
H335	May cause respiratory irritation	[6]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[8]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[8]
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician	[7]
P302+P352	IF ON SKIN: Wash with plenty of soap and water	[8]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	[8] [9]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[8]

Personal Protective Equipment (PPE)

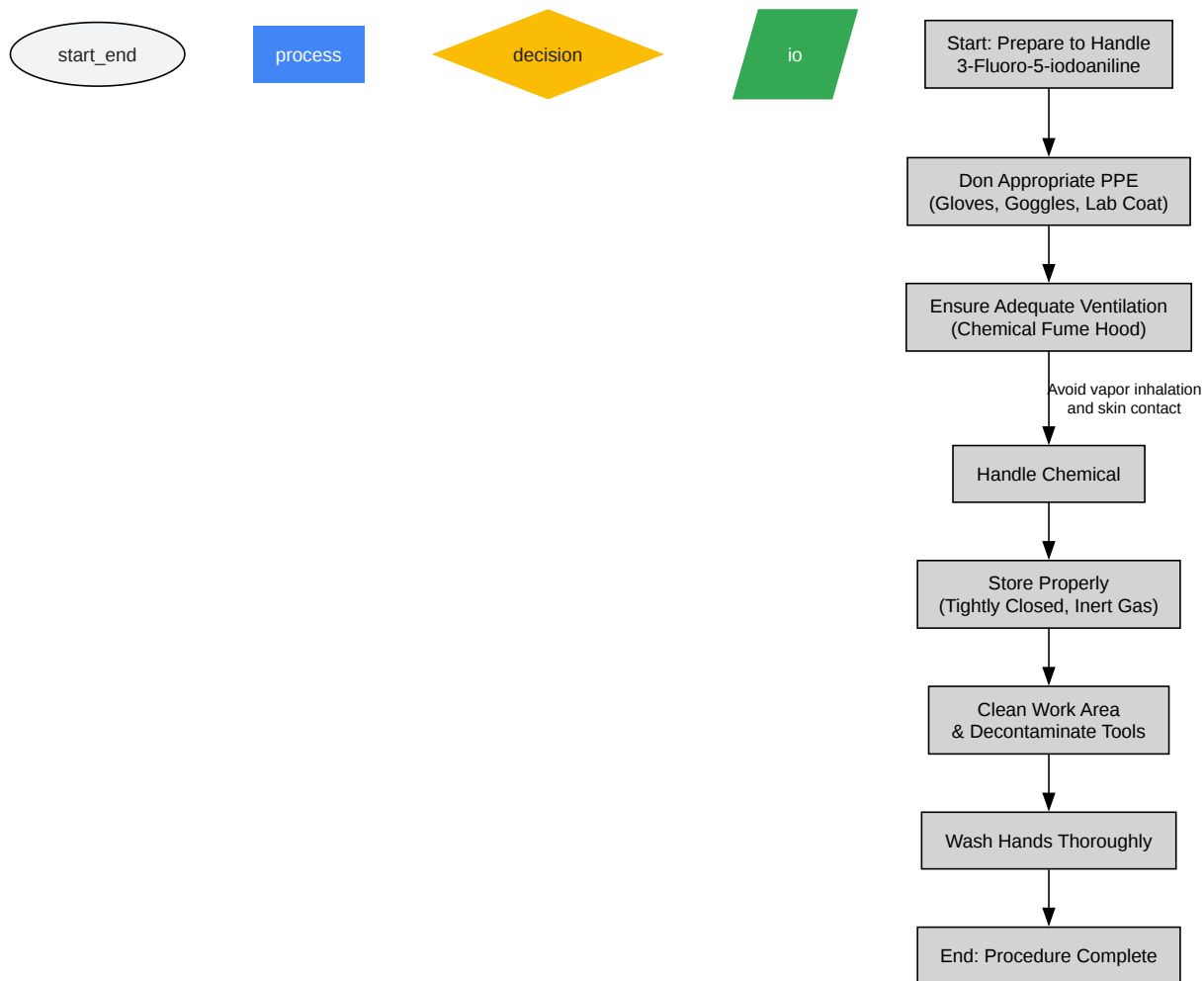
A comprehensive approach to personal protection is mandatory when handling **3-Fluoro-5-iodoaniline**.

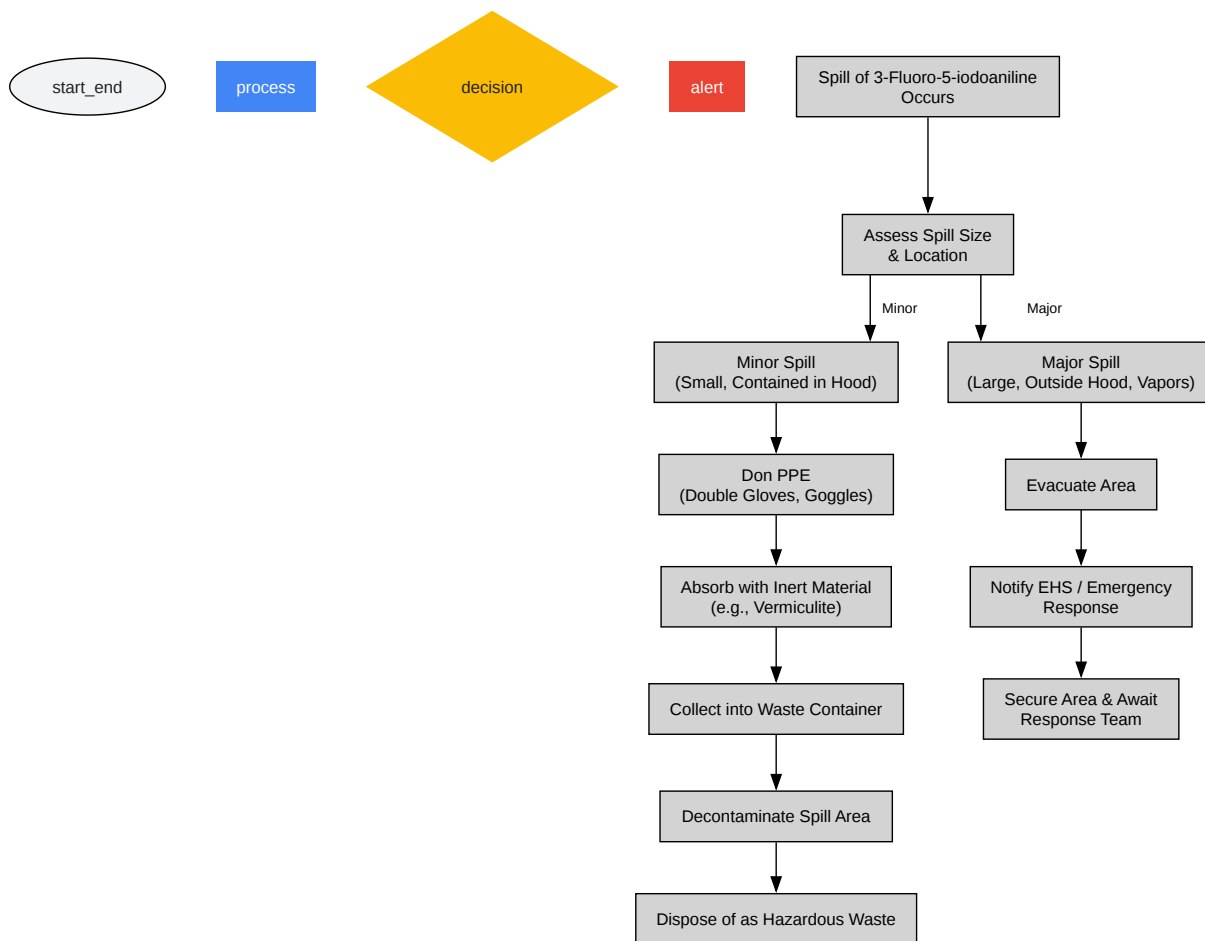
- **Eye and Face Protection:** Chemical splash goggles meeting ANSI Z87.1 or European Standard EN166 are required. A face shield should be worn over goggles when there is a significant risk of splashing.
- **Hand Protection:** Wear disposable nitrile gloves. For extended contact or handling larger quantities, consider double-gloving or using heavier-duty gloves. Always inspect gloves before use and replace them immediately if contaminated.[9]
- **Body Protection:** A buttoned, long-sleeved lab coat is required to protect skin and clothing. For larger scale operations, chemically resistant aprons or coveralls may be necessary.
- **Respiratory Protection:** All handling of **3-Fluoro-5-iodoaniline** should be performed in a certified chemical fume hood to minimize inhalation of vapors. If work outside a fume hood is unavoidable and ventilation is inadequate, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.

Handling and Storage

Safe Handling

- **Engineering Controls:** Always work in a well-ventilated area, preferably within a chemical fume hood.[10] Ensure access to an eyewash station and a safety shower.
- **Personal Contact:** Avoid all personal contact, including inhalation of vapors.[10] Do not get in eyes, on skin, or on clothing.[10]
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling.[10] Do not eat, drink, or smoke in the laboratory.
- **Container Handling:** Keep containers tightly closed when not in use.



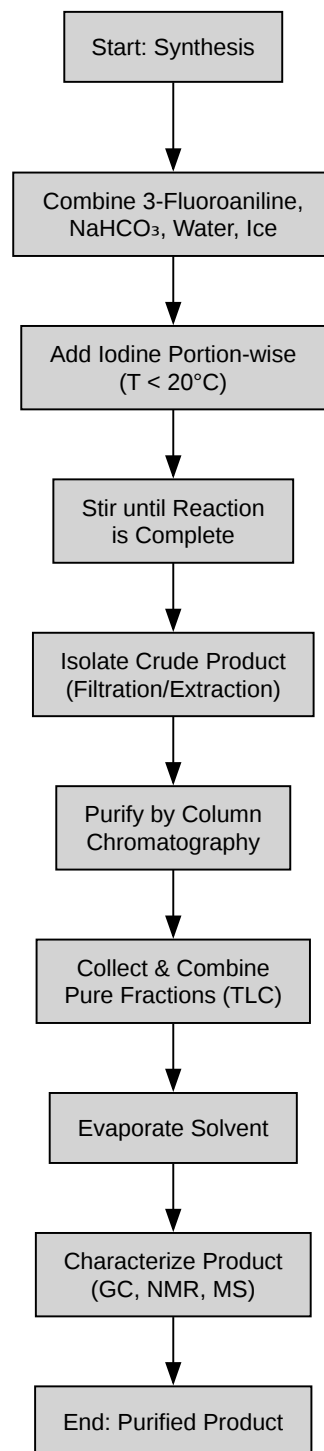


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